

Technical Guide: Diethyl 4-aminoheptanedioate (CAS No. 759438-10-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl 4-aminoheptanedioate*

Cat. No.: *B3043162*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information on **Diethyl 4-aminoheptanedioate**. Extensive experimental data regarding its physical, chemical, and pharmacological properties is limited in published literature.

Introduction

Diethyl 4-aminoheptanedioate is an organic chemical compound identified by the CAS number 759438-10-3. Based on its structure, it is classified as a dicarboxylic acid amino ester. Such compounds are of interest in medicinal chemistry and materials science as building blocks for the synthesis of more complex molecules, including peptides, polymers, and various heterocyclic systems. The presence of a primary amine and two ester functionalities provides multiple reactive sites for chemical modifications.

Chemical and Physical Properties

Detailed experimental data on the physical and chemical properties of **Diethyl 4-aminoheptanedioate** are not readily available in the public domain. The following table summarizes the basic molecular information.

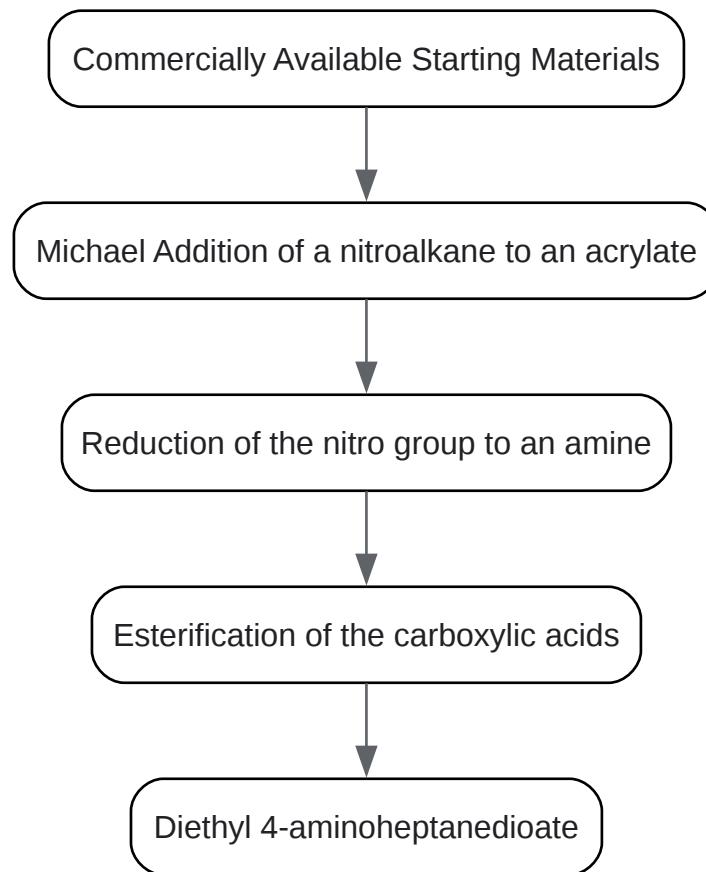
Property	Value	Source
CAS Number	759438-10-3	N/A
Molecular Formula	C ₁₁ H ₂₁ NO ₄	[1] [2]
Molecular Weight	231.29 g/mol	[1] [2]
IUPAC Name	Diethyl 4-aminoheptanedioate	N/A
Synonyms	4-Aminoheptanedioic acid, diethyl ester	N/A
Purity	Typically offered at ≥97%	[3]
Storage Conditions	Recommended storage at -20°C	[3]

Note: Properties such as melting point, boiling point, solubility, density, and pKa have not been found in the reviewed literature.

Synthesis and Reactivity

Synthesis

Specific, detailed experimental protocols for the synthesis of **Diethyl 4-aminoheptanedioate** are not described in the available scientific literature. However, analogous compounds are generally synthesized through multi-step organic chemistry routes. A plausible, though not documented, synthetic approach could involve the following conceptual workflow:



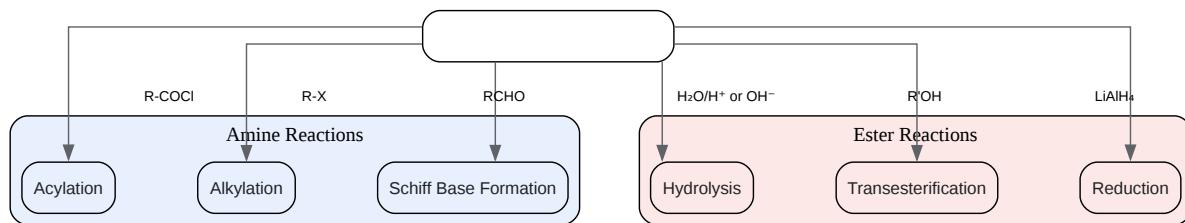
[Click to download full resolution via product page](#)

Caption: A conceptual synthetic workflow for **Diethyl 4-aminoheptanedioate**.

Chemical Reactivity

The chemical reactivity of **Diethyl 4-aminoheptanedioate** is dictated by its functional groups: a primary amine and two ethyl ester groups.

- Primary Amine: The amine group is nucleophilic and can participate in a variety of reactions, including acylation, alkylation, and Schiff base formation. It can react with carboxylic acids and their derivatives (e.g., activated NHS esters) to form amides.^[4]
- Ester Groups: The two diethyl ester groups can undergo hydrolysis under acidic or basic conditions to yield the corresponding dicarboxylic acid. They can also be subject to transesterification or reduction.



[Click to download full resolution via product page](#)

Caption: Reactivity profile of **Diethyl 4-aminoheptanedioate**.

Potential Applications and Pharmacological Relevance

While no specific biological activity or pharmacological studies for **Diethyl 4-aminoheptanedioate** have been reported, the broader class of amino dicarboxylic acid esters has been investigated in various contexts. For instance, some dicarboxylic acid amino esters have been explored for their effects on neuromuscular conduction.^[5]

Given its structure, **Diethyl 4-aminoheptanedioate** could serve as a scaffold or intermediate in the synthesis of:

- Peptidomimetics: The amino acid-like structure makes it a candidate for incorporation into peptide sequences to introduce conformational constraints or novel side chains.
- Novel Heterocycles: The functional groups can be utilized for the construction of various nitrogen- and oxygen-containing heterocyclic rings with potential biological activities.
- PROTACs and Molecular Glues: The molecule could potentially be functionalized to act as a linker in Proteolysis Targeting Chimeras (PROTACs) or other bifunctional molecules in drug discovery.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the use of **Diethyl 4-aminoheptanedioate** are not available. Researchers utilizing this compound would need to develop their own protocols based on standard organic chemistry techniques for reactions involving primary amines and esters.

Signaling Pathways

There is no information available in the scientific literature linking **Diethyl 4-aminoheptanedioate** to any specific signaling pathways.

Conclusion

Diethyl 4-aminoheptanedioate is a chemical compound with potential as a building block in synthetic organic chemistry and drug discovery. However, there is a significant lack of publicly available data regarding its specific physical, chemical, and pharmacological properties. Further research is required to fully characterize this molecule and explore its potential applications. Researchers and drug development professionals should treat this compound as a research chemical and perform their own comprehensive analyses to determine its suitability for their specific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl 4-(2-aminoethylamino)heptanedioate | C13H26N2O4 | CID 21624409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethyl 4-(oxomethylidene)heptanedioate | C12H18O5 | CID 141345494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Diethyl 4-aminoheptanedioate, 759438-10-3 | BroadPharm [broadpharm.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. [Effect of cholinesterase inhibitors and reactivators on the blocking action of dicarboxylic acid amino esters on neuromuscular conduction] - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Diethyl 4-aminoheptanedioate (CAS No. 759438-10-3)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3043162#cas-number-759438-10-3-properties\]](https://www.benchchem.com/product/b3043162#cas-number-759438-10-3-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com